Identity of C11H21BrN2O2 Piperazine Derivative Required for Technical Guide

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Compound of Interest

Compound Name:	*Tert-butyl 4-(2-bromoethyl)piperazine-1-carboxylate*
CAS No.:	*655225-01-7*
Cat. No.:	*B1286473*

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A definitive IUPAC name and chemical structure for a piperazine derivative with the molecular formula C11H21BrN2O2 could not be determined based on the information provided. The creation of an in-depth technical guide hinges on the precise identification of the compound in question.

The molecular formula C11H21BrN2O2 can represent numerous constitutional isomers and stereoisomers. Each of these unique chemical structures would possess distinct physicochemical properties, pharmacological activities, and metabolic pathways. Consequently, experimental data and signaling pathway involvement would be specific to each isomer.

To proceed with the development of the requested technical whitepaper for researchers, scientists, and drug development professionals, a more specific identifier for the molecule of interest is necessary. Any of the following would be sufficient to uniquely identify the compound:

- Full IUPAC Name: The systematic name that describes the exact chemical structure.

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- CAS Number: The unique numerical identifier assigned by the Chemical Abstracts Service.
- Chemical Structure: A diagram of the molecule.
- SMILES (Simplified Molecular-Input Line-Entry System) String: A line notation for the structure of a chemical species.
- InChI (International Chemical Identifier) String: A textual identifier for chemical substances.

Upon receiving a specific identifier, a comprehensive technical guide can be compiled, including the requested quantitative data tables, detailed experimental protocols, and Graphviz diagrams illustrating relevant biological pathways or experimental workflows.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

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